

Disperse Orange 61 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Orange 61

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Disperse Orange 61: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Dated: December 13, 2025

Abstract

Disperse Orange 61, a monoazo dye, is primarily utilized as a colorant for synthetic textiles, particularly polyester fabrics. This technical guide provides a detailed overview of its chemical structure, physicochemical properties, synthesis, and toxicological profile. The information is compiled and presented to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter this compound. While detailed experimental protocols for its synthesis and property determination are not extensively available in public literature, this guide outlines the general methodologies applicable to this class of dyes. It is important to note that **Disperse Orange 61** is not typically investigated in the context of drug development, and as such, information regarding its interaction with biological signaling pathways is not available.

Chemical Identity and Structure

Disperse Orange 61 is chemically identified as 3-[[4-[(2,6-dibromo-4-nitrophenyl)azo]phenyl]ethylamino]propanenitrile. It belongs to the single azo class of dyes.

Table 1: Chemical Identifiers of **Disperse Orange 61**

Identifier	Value
IUPAC Name	3-[[4-[(2,6-dibromo-4-nitrophenyl)azo]phenyl]ethylamino]propanenitrile
CAS Registry Number	12270-45-0, 55281-26-0[1][2]
C.I. Name	Disperse Orange 61[3]
C.I. Number	111355[3]
Molecular Formula	C ₁₇ H ₁₅ Br ₂ N ₅ O ₂ [3][4]
SMILES	CCN(CCC#N)c1ccc(cc1)N=Nc2c(Br)cc(cc2Br)--INVALID-LINK--[O-][2]
InChI	InChI=1S/C17H15Br2N5O2/c1-2-23(9-3-8-20)13-6-4-12(5-7-13)21-22-17-15(18)10-14(24(25)26)11-16(17)19/h4-7,10-11H,2-3,9H2,1H3/b22-21+[2]

Physicochemical Properties

Disperse Orange 61 is a deep orange or reddish-brown powder.[3][5] It is characterized by its low solubility in water and its affinity for hydrophobic fibers.[5] A summary of its key physicochemical properties is provided in the tables below.

Table 2: Physical Properties of **Disperse Orange 61**

Property	Value
Molecular Weight	481.14 g/mol [3]
Appearance	Deep orange powder[3]
Melting Point	Data not available
Boiling Point	632.5 °C at 760 mmHg[4]
Flash Point	336.3 °C[4]
Density	1.62 g/cm ³ [4]
Water Solubility	Poor (< 20 mg/L at 20 °C)[6]
Solubility in Organic Solvents	Soluble in acetone and ethanol[5]

Table 3: Computational Properties of **Disperse Orange 61**

Property	Value
XLogP3-AA	5.1[7]
Topological Polar Surface Area	97.6 Å ² [7]
Hydrogen Bond Acceptor Count	6[7]
Rotatable Bond Count	6[7]

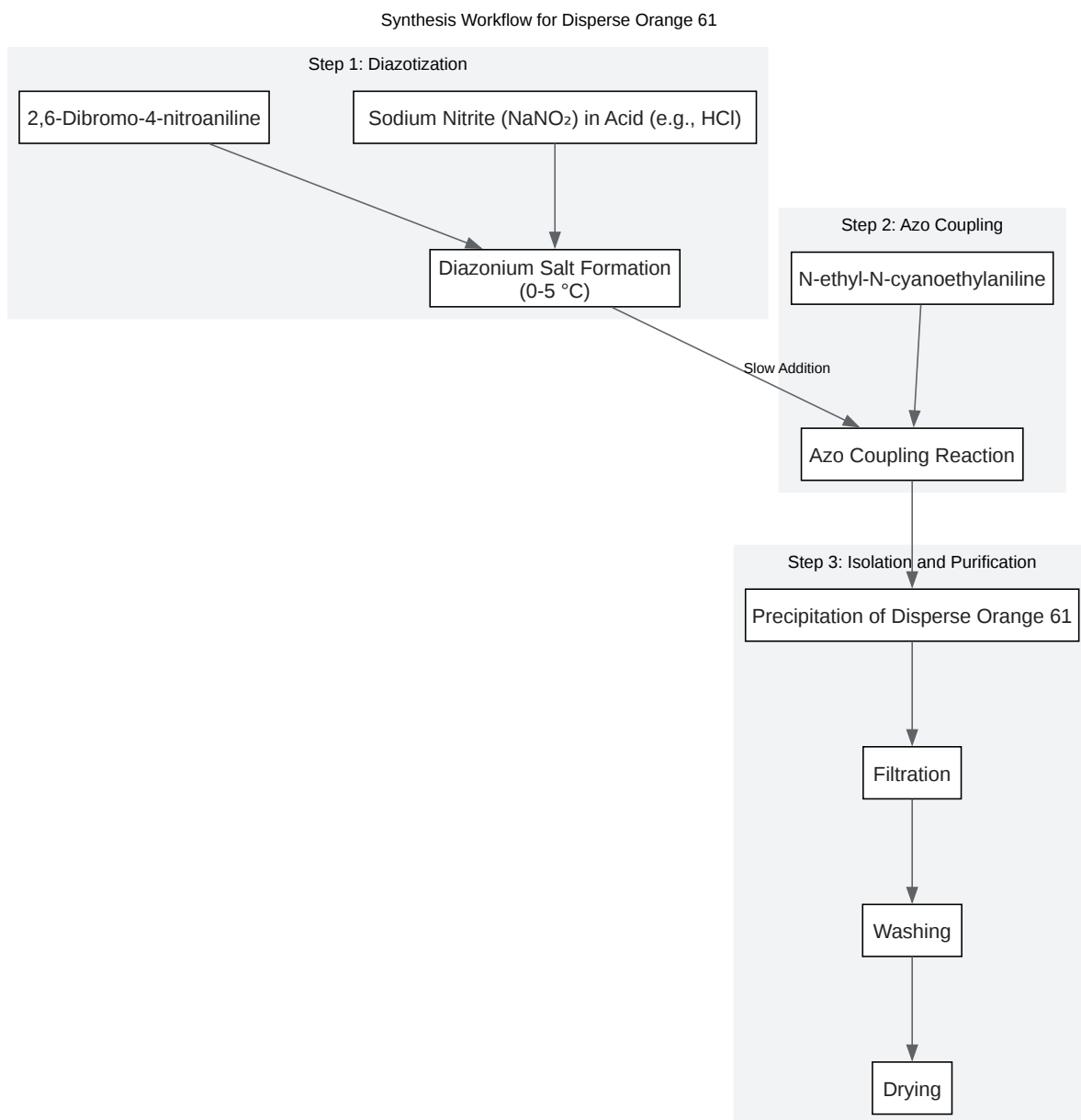
Synthesis and Manufacturing

The synthesis of **Disperse Orange 61** is achieved through a two-step process characteristic of azo dye production: diazotization followed by an azo coupling reaction.[3][8]

General Synthesis Protocol

- **Diazotization of 2,6-Dibromo-4-nitroaniline:** 2,6-Dibromo-4-nitroaniline is dissolved in a strong acid, such as hydrochloric or sulfuric acid, and the solution is cooled to 0-5 °C. An aqueous solution of sodium nitrite is then added dropwise to the cooled solution, maintaining the low temperature, to form the corresponding diazonium salt.

- Azo Coupling: The freshly prepared diazonium salt solution is then slowly added to a solution of the coupling component, N-ethyl-N-cyanoethylaniline, under controlled pH and low-temperature conditions.[3][8] The coupling reaction results in the formation of the **Disperse Orange 61** dye, which typically precipitates from the reaction mixture. The solid product is then isolated by filtration, washed with water to remove residual salts and acid, and dried.



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A simplified workflow for the synthesis of **Disperse Orange 61**.

Experimental Protocols

Detailed, validated experimental protocols for the determination of the physicochemical properties of **Disperse Orange 61** are not readily available in the public domain. However, general methods for testing disperse dyes are outlined below.

Determination of Solubility

The solubility of disperse dyes, which are poorly soluble in water, can be determined using methods such as the flask shake method followed by spectrophotometric or chromatographic analysis of the saturated solution. For high-temperature solubility, specialized pressure cells are required.

Determination of Melting Point

The melting point of a solid dye can be determined using a standard melting point apparatus, where the sample is heated at a controlled rate, and the temperature range over which the solid melts is observed.

Toxicological Assessment: Ames Test (General Protocol for Azo Dyes)

The Ames test is a widely used method to assess the mutagenic potential of chemical compounds. For azo dyes, a modified protocol is often necessary to facilitate the reductive cleavage of the azo bond, which can release potentially mutagenic aromatic amines.

- **Strain Selection:** *Salmonella typhimurium* strains such as TA98 and TA100 are commonly used.
- **Metabolic Activation:** A liver S9 fraction (from rats or hamsters) is used to mimic mammalian metabolism. For azo dyes, the addition of flavin mononucleotide (FMN) to the S9 mix is crucial for the enzymatic reduction of the azo linkage.
- **Exposure:** The test compound is incubated with the bacterial culture and the S9 mix (with FMN).
- **Plating and Incubation:** The mixture is plated on a minimal agar medium.

- Scoring: The number of revertant colonies (colonies that have mutated back to a prototrophic state) is counted. A significant increase in the number of revertant colonies compared to the control indicates mutagenic potential.

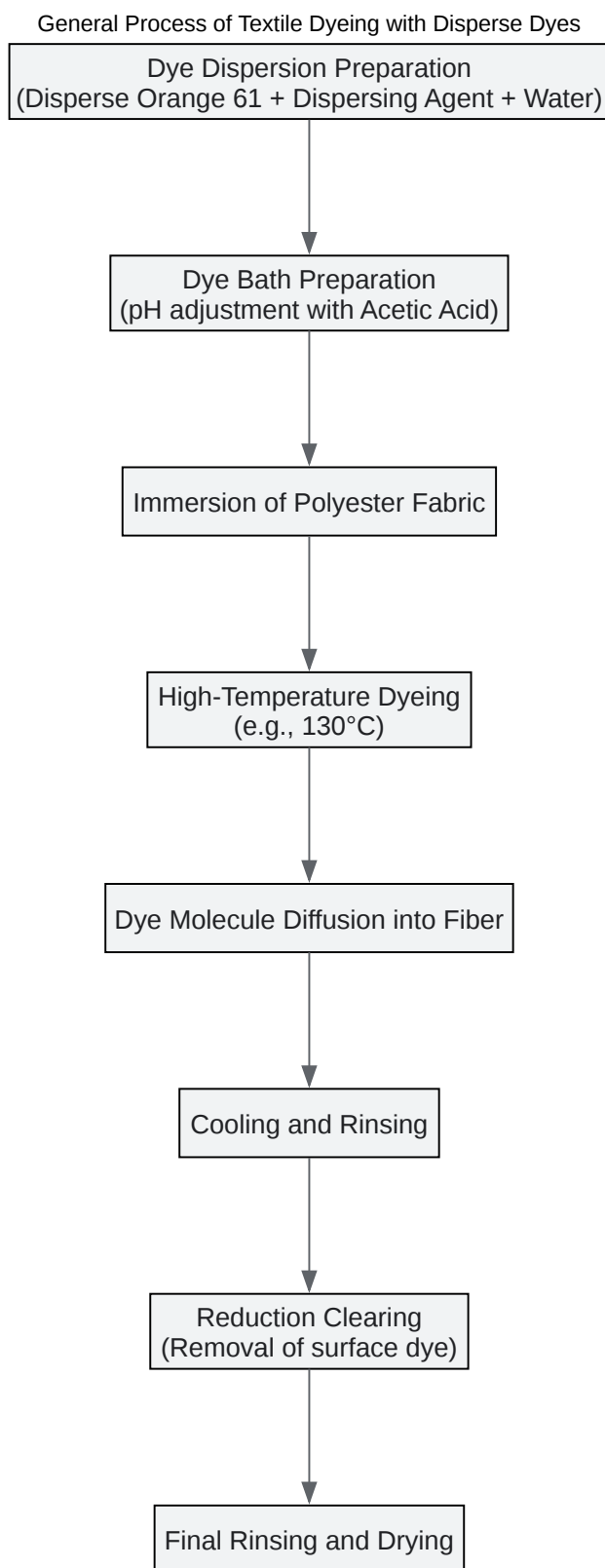
Toxicological and Environmental Information

Based on a screening assessment by the Government of Canada, **Disperse Orange 61** is not considered to be entering the environment in a quantity or under conditions that constitute a danger to the environment.^[1] The assessment indicated that while the substance may be persistent in the environment, it is not expected to accumulate in organisms and the quantity released is below the level expected to cause harm.^[1]

It is important to handle **Disperse Orange 61** with standard laboratory safety precautions, including the use of personal protective equipment, as the toxicological properties of many dyes have not been exhaustively investigated.

Applications

The primary application of **Disperse Orange 61** is as a colorant for dyeing polyester and its blended fabrics.^[3] Disperse dyes are non-ionic and have low water solubility, making them suitable for dyeing hydrophobic fibers through a process that involves high temperatures and pressures to facilitate the diffusion of the dye molecules into the fiber structure.



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A generalized workflow for dyeing polyester fabric with **Disperse Orange 61**.

Conclusion

Disperse Orange 61 is a well-characterized monoazo dye with established applications in the textile industry. This guide has summarized its chemical structure, physicochemical properties, and general synthetic and application methodologies. While it serves its purpose as a colorant effectively, its relevance to drug development and complex biological signaling is not supported by the current body of scientific literature. Researchers and scientists should note the limited availability of detailed experimental protocols and toxicological data and proceed with appropriate caution when handling this compound.

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